

6-Benzyloxy-2-benzoxazolinone molecular weight and formula

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Compound of Interest

Compound Name: 6-Benzyloxy-2-benzoxazolinone

Cat. No.: B133755

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An In-Depth Technical Guide to 6-Benzyloxy-2-benzoxazolinone

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physicochemical properties of **6-Benzyloxy-2-benzoxazolinone**, a versatile compound with significant applications in pharmaceutical research and development. Its unique benzoxazolinone core structure is a key feature in the synthesis of novel therapeutic agents.

Core Physicochemical Data

The fundamental molecular properties of **6-Benzyloxy-2-benzoxazolinone** are summarized below. This data is essential for a range of experimental and theoretical applications, from reaction stoichiometry to molecular modeling.

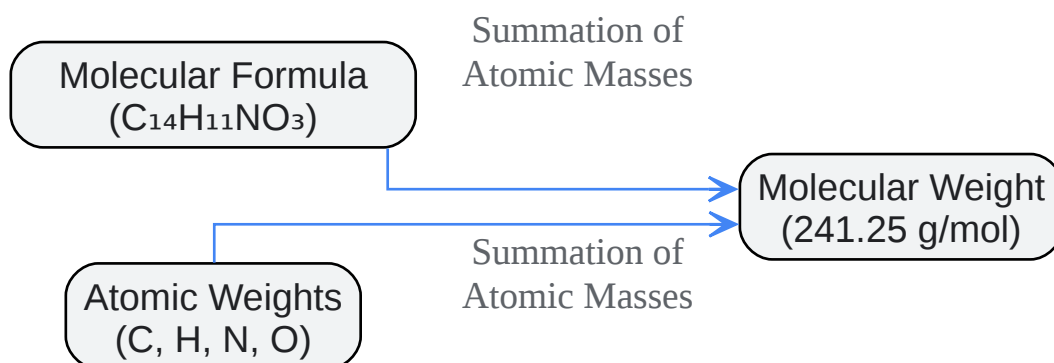
Property	Value
Molecular Formula	C ₁₄ H ₁₁ NO ₃ [1] [2] [3]
Molecular Weight	241.25 g/mol [1]
Alternate Molecular Weight	241.24 g/mol [2] [4]
CAS Number	158822-84-5 [1] [2]
IUPAC Name	6-(phenylmethoxy)-3H-1,3-benzoxazol-2-one [3]
Melting Point	179-188 °C [1]
Appearance	Off-white amorphous powder [1]

Applications in Research and Development

6-Benzyloxy-2-benzoxazolinone serves as a critical intermediate in the synthesis of a variety of pharmaceutical compounds. Its structure is particularly relevant in the development of agents targeting neurological disorders, where it contributes to enhancing drug efficacy and specificity. [\[1\]](#) Furthermore, its fluorescent properties are utilized in the creation of probes for biological imaging, enabling the real-time visualization of cellular processes.[\[1\]](#) This is invaluable for understanding the mechanisms of various diseases. The compound is also employed in enzyme inhibition studies, aiding in the identification of potential therapeutic targets.[\[1\]](#)

Logical Relationship of Physicochemical Properties

The following diagram illustrates the foundational relationship between the molecular formula and the calculation of the molecular weight, which are cornerstone properties for any chemical compound.



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Caption: Derivation of Molecular Weight from Molecular Formula.

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